

Proper Disposal Procedures for EPZ004777 Hydrochloride

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Compound of Interest

Compound Name: EPZ004777 hydrochloride

Cat. No.: B1139216

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EPZ004777 hydrochloride is a potent and selective inhibitor of the histone methyltransferase DOT1L, requiring careful handling and disposal to ensure laboratory safety and environmental protection. Adherence to proper disposal protocols is essential for researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

Before handling **EPZ004777 hydrochloride** for disposal, it is crucial to be equipped with the appropriate Personal Protective Equipment (PPE) to prevent accidental exposure.

PPE Item	Specification
Gloves	Nitrile or other chemically resistant gloves
Eye Protection	Safety glasses with side shields or chemical goggles
Lab Coat	Standard laboratory coat
Respiratory	Use in a well-ventilated area or under a fume hood.

Disposal of Unused EPZ004777 Hydrochloride

Unused or waste **EPZ004777 hydrochloride** should be treated as chemical waste. Disposal procedures must comply with local, state, and federal regulations.

Step-by-Step Disposal Procedure:

- Consult Safety Data Sheet (SDS): Always refer to the manufacturer-specific SDS for the most detailed and accurate disposal information.
- Chemical Waste Collection:
 - Place the solid **EPZ004777 hydrochloride** or any solutions containing the compound into a clearly labeled, sealed, and appropriate chemical waste container.
 - The container must be compatible with the chemical and clearly marked with its contents.
- Waste Segregation: Do not mix **EPZ004777 hydrochloride** waste with other incompatible waste streams.
- Engage a Licensed Waste Disposal Service: Arrange for the collection and disposal of the chemical waste through a licensed and certified hazardous waste disposal company.^[1]
- Documentation: Maintain accurate records of the disposed chemical, including the quantity and date of disposal, in accordance with laboratory and institutional protocols.

Note on conflicting information: While some sources may suggest that smaller quantities of similar compounds can be disposed of with household waste, this is not a recommended or safe practice for a potent research chemical like **EPZ004777 hydrochloride**.^[2] Always err on the side of caution and treat it as hazardous chemical waste. Do not allow the substance to enter sewers or surface and ground water.^[2]

Disposal of Contaminated Materials

Any materials that have come into contact with **EPZ004777 hydrochloride**, such as pipette tips, centrifuge tubes, gloves, and bench paper, must be disposed of as contaminated waste.

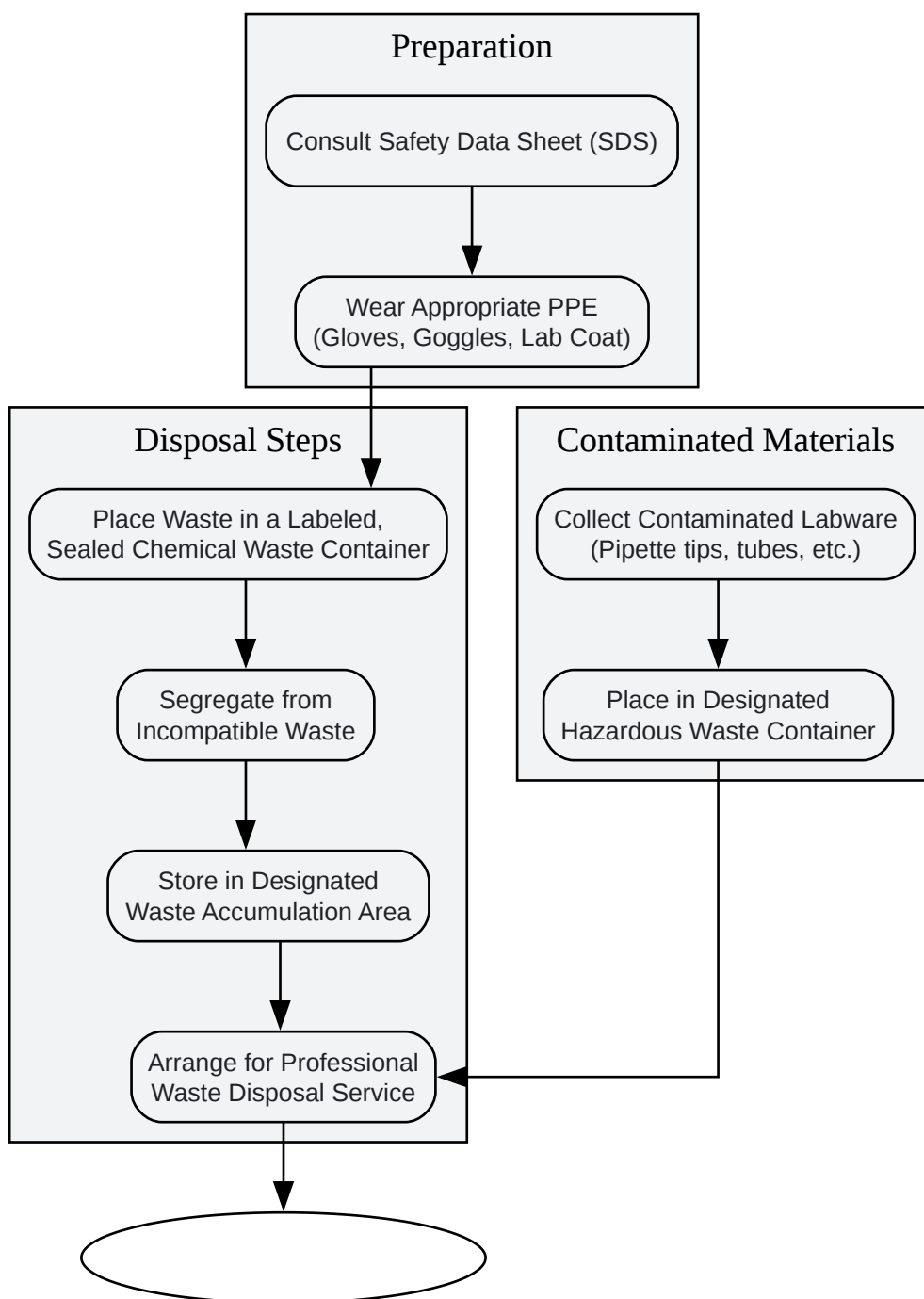
Procedure for Contaminated Waste:

- Collection: Place all contaminated disposable materials into a designated and clearly labeled hazardous waste bag or container.

- Disposal: Dispose of the contaminated waste through your institution's chemical or hazardous waste disposal program, following the same procedures as for the chemical itself.
[\[2\]](#)

Experimental Workflow for Disposal

The following diagram outlines the logical workflow for the proper disposal of **EPZ004777 hydrochloride**.



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Caption: Logical workflow for the safe disposal of **EPZ004777 hydrochloride**.

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References

- 1. selleck.cn [selleck.cn]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
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